

Essential Safety and Logistical Information for Handling Butyl Rubber

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Compound of Interest

Compound Name: Butyl rubber

Cat. No.: B1218949

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For researchers, scientists, and drug development professionals, ensuring personal safety during the handling of hazardous materials is paramount. **Butyl rubber** is a synthetic polymer prized for its excellent chemical resistance, making it a critical material for personal protective equipment (PPE), particularly gloves. This guide provides essential, immediate safety and logistical information for the proper selection, use, and disposal of **butyl rubber** PPE.

Personal Protective Equipment (PPE) Selection

When handling **butyl rubber** in either its solid form or when working with chemicals for which **butyl rubber** is the recommended barrier, a comprehensive PPE strategy is essential. This includes protection for hands, eyes, face, and body.

- **Hand Protection:** **Butyl rubber** gloves are highly resistant to a wide range of chemicals, including ketones, esters, and strong acids.^[1] However, they are not recommended for use with aliphatic or aromatic hydrocarbons and halogenated solvents.^[1] The thickness of the glove is a critical factor in its protective capability; thicker gloves generally offer greater chemical resistance but may reduce dexterity.^[1] It is crucial to consult the manufacturer's chemical resistance data to ensure the selected glove provides adequate protection against the specific chemicals being handled.
- **Eye and Face Protection:** Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards should be worn to protect against splashes and airborne particles. In situations with a higher risk of splashing, a full-face shield should be used in conjunction with safety goggles.

- **Body Protection:** Wear impervious clothing, such as a lab coat, apron, or coveralls, to prevent skin contact. For tasks with a significant risk of splashes or spills, chemical-resistant suits may be necessary.
- **Respiratory Protection:** If handling **butyl rubber** in a way that generates dust, or when working with volatile chemicals, a full-face respirator with appropriate cartridges may be required if exposure limits are exceeded or if irritation is experienced.

Chemical Resistance of Butyl Rubber Gloves

The following table summarizes the breakthrough times for various chemicals when tested against **butyl rubber** gloves. Breakthrough time is the time it takes for a chemical to permeate through the glove material and be detected on the inside. It is a critical metric for determining the safe duration of use. The data presented is compiled from various manufacturer chemical resistance guides.

Chemical Name	CAS Number	Glove Thickness (mil/mm)	Breakthrough Time (minutes)	Permeation Rate
Acetone	67-64-1	14 / 0.35	>480	Not Specified
Acetonitrile	75-05-8	14 / 0.35	>480	Not Specified
Aniline	62-53-3	14 / 0.35	>480	Not Specified
Dimethylformamide	68-12-2	14 / 0.35	>480	Not Specified
Ethyl Acetate	141-78-6	13 / 0.33	>60	Not Specified
Formaldehyde (37%)	50-00-0	14 / 0.35	>480	Not Specified
Hydrochloric Acid (37%)	7647-01-0	14 / 0.35	>480	Not Specified
Methanol	67-56-1	13 / 0.33	>480	Not Specified
Methyl Ethyl Ketone (MEK)	78-93-3	14 / 0.35	>480	Not Specified
Nitric Acid (70%)	7697-37-2	14 / 0.35	>480	Not Specified
Sodium Hydroxide (50%)	1310-73-2	14 / 0.35	>480	Not Specified
Sulfuric Acid (96%)	7664-93-9	14 / 0.35	>480	Not Specified

Note: The breakthrough times provided are for general guidance and can be affected by factors such as temperature, concentration, and the specific formulation of the glove. Always consult the manufacturer's specific chemical resistance data for the gloves you are using.

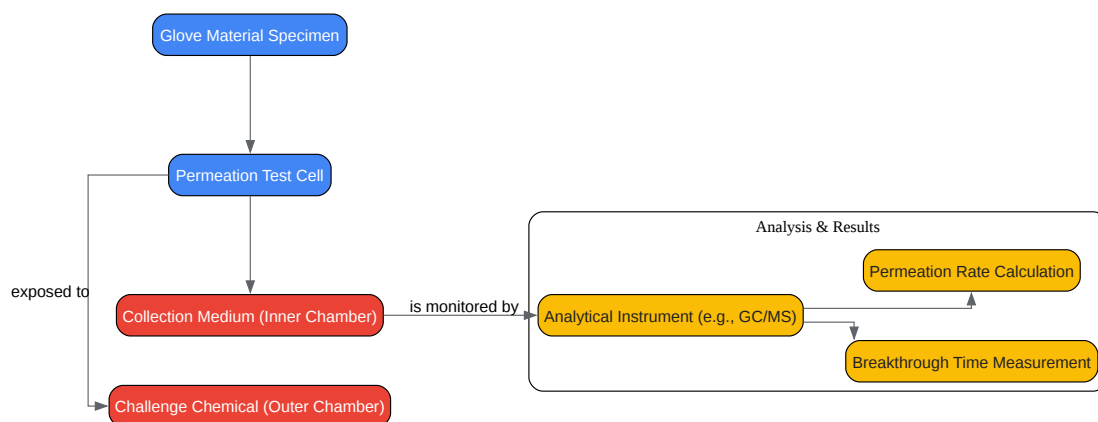
Experimental Protocol: ASTM F739 - Standard Test Method for Permeation of Liquids and Gases

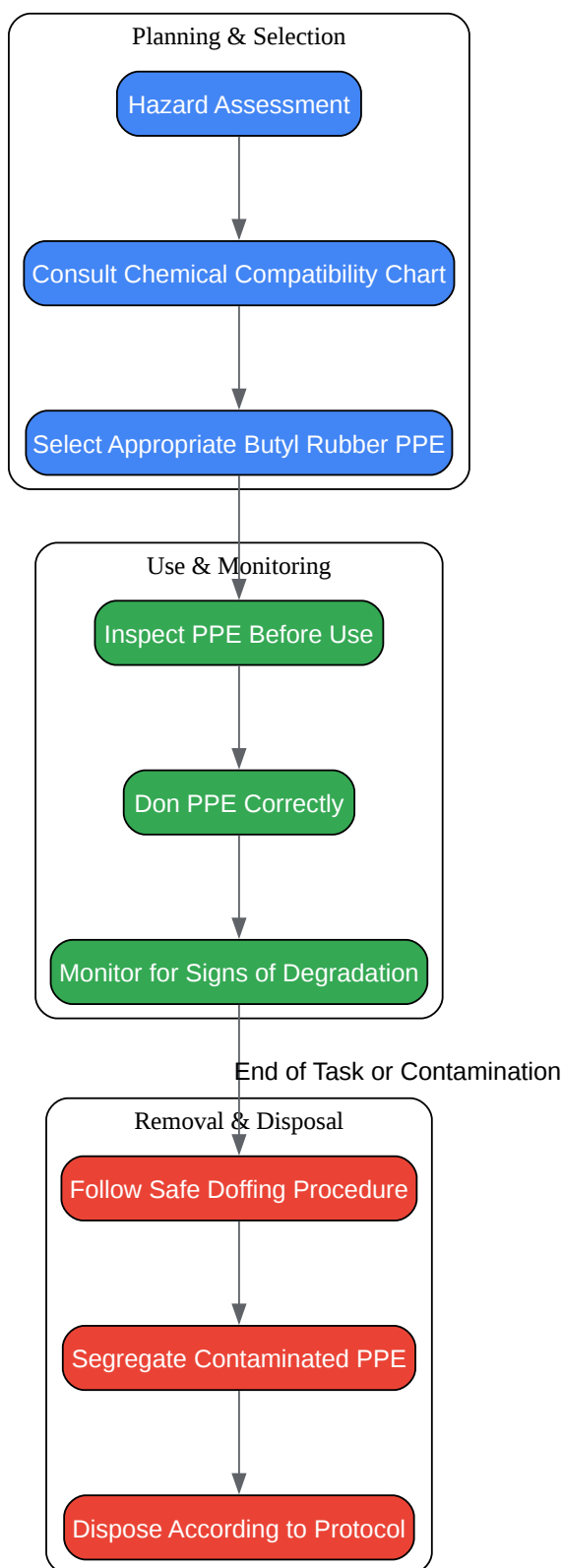
Through Protective Clothing Materials

The chemical resistance of protective clothing, including gloves, is rigorously tested using standardized methods. The most common standard is ASTM F739, which measures the breakthrough time and permeation rate of chemicals through the material.

Methodology:

- **Test Cell Setup:** A specimen of the glove material is clamped between two chambers of a permeation test cell.
- **Chemical Exposure:** The outer chamber is filled with the challenge chemical in its liquid or gaseous form.
- **Collection Medium:** The inner chamber contains a collection medium (gas or liquid) that is continuously monitored.
- **Detection:** An analytical instrument, such as a gas chromatograph or mass spectrometer, is used to detect the presence of the challenge chemical in the collection medium.
- **Breakthrough Time:** The time from the initial contact of the chemical with the glove material to the moment the chemical is detected in the collection medium at a specified rate is recorded as the breakthrough time.
- **Permeation Rate:** The rate at which the chemical passes through the material is measured over time, typically expressed in micrograms per square centimeter per minute ($\mu\text{g}/\text{cm}^2/\text{min}$).





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References

- 1. safety.fsu.edu [safety.fsu.edu]
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